

Proper Disposal of 2'-O-methyladenosine 5'-phosphate: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2'-O-methyladenosine 5'-phosphate

Cat. No.: B15599486

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2'-O-methyladenosine 5'-phosphate**. The following procedures are based on available safety data for the closely related compound, 2'-O-methyladenosine, which is not classified as hazardous. However, it is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Immediate Safety and Handling

Before handling **2'-O-methyladenosine 5'-phosphate**, ensure you are wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. While 2'-O-methyladenosine is not considered hazardous, good laboratory practices should always be followed.^[1] Avoid creating dust, and ensure adequate ventilation in the work area.^{[1][2]} In case of contact, rinse the affected area with plenty of water.^[1]

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of the related compound 2'-O-methyladenosine. This data is provided for informational purposes and may be useful for EHS personnel in determining the appropriate disposal route.

Property	Value	Source
Molecular Formula	C11H15N5O4	--INVALID-LINK--
Formula Weight	281.3 g/mol	--INVALID-LINK--
Hazard Classification	Not considered hazardous by OSHA 29 CFR 1910.1200	[1]

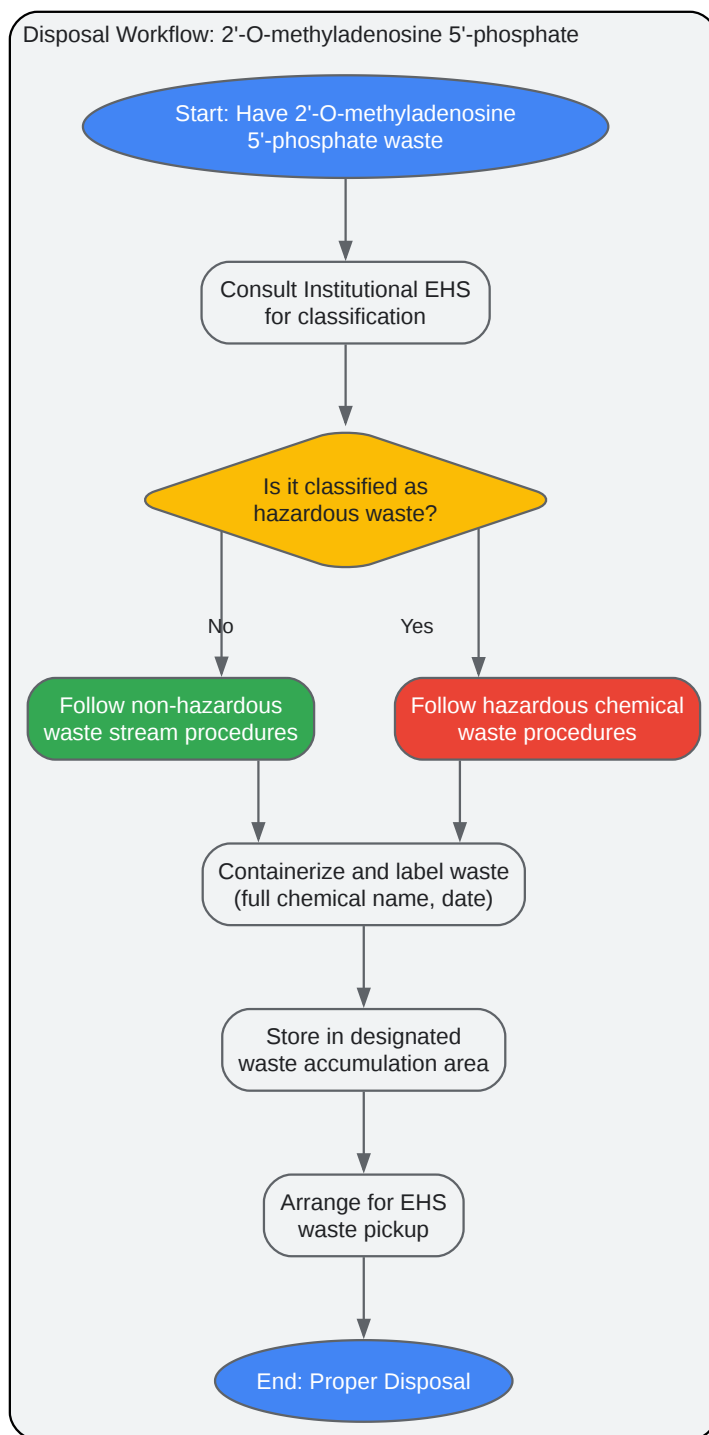
Step-by-Step Disposal Protocol

This protocol outlines the recommended steps for the disposal of **2'-O-methyladenosine 5'-phosphate**, assuming it is treated as a non-hazardous chemical waste.

- Initial Assessment: Confirm with your institution's EHS department that **2'-O-methyladenosine 5'-phosphate** can be managed as non-hazardous waste. Provide them with the information from the Safety Data Sheet for 2'-O-methyladenosine if a specific SDS for the 5'-phosphate is unavailable.
- Containerization:
 - Place solid waste in a clearly labeled, sealed container.
 - For solutions, use a compatible, leak-proof container. Do not mix with other chemical waste unless explicitly approved by your EHS office.
- Labeling: Label the waste container clearly with the full chemical name: "**2'-O-methyladenosine 5'-phosphate**". Include the quantity and date of accumulation.
- Storage: Store the waste container in a designated waste accumulation area, away from incompatible materials.
- Waste Pickup: Arrange for disposal through your institution's hazardous waste management program. Follow their specific procedures for requesting a waste pickup.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2'-O-methyladenosine 5'-phosphate**.



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Caption: Disposal decision workflow for **2'-O-methyladenosine 5'-phosphate**.

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References

- 1. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 2. [cdnisotopes.com](https://www.cdnisotopes.com) [cdnisotopes.com]
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